

Benzyldimethyldecylammonium chloride molecular structure and weight

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Compound of Interest

Compound Name: *Benzyldimethyldecylammonium
chloride*

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An In-depth Technical Guide to **Benzyldimethyldecylammonium Chloride**

This technical guide provides a comprehensive overview of **Benzyldimethyldecylammonium chloride** (BDDAC), a quaternary ammonium compound. It is intended for researchers, scientists, and professionals in drug development and chemical industries who require detailed information on its molecular structure, properties, synthesis, and analysis.

Molecular Structure and Physicochemical Properties

Benzyldimethyldecylammonium chloride is a cationic surfactant belonging to the quaternary ammonium salt group. Its structure consists of a central positively charged nitrogen atom bonded to four organic groups: a benzyl group, two methyl groups, and a long-chain decyl group. This amphipathic structure, with a hydrophilic quaternary ammonium head and a hydrophobic decyl tail, is responsible for its surfactant properties and antimicrobial activity.

Quantitative Data Summary

The key physicochemical properties of **Benzyldimethyldecylammonium chloride** are summarized in the table below for easy reference.

Property	Value	Reference
IUPAC Name	N-benzyl-N,N-dimethyldecyl-1-aminium chloride	[1]
Synonyms	Benzyldecyldimethylammonium chloride	[2]
Molecular Formula	C ₁₉ H ₃₄ ClN	[2]
Molecular Weight	311.93 g/mol	[2][3]
CAS Number	965-32-2	[2]
EC Number	213-521-5	[3]
Appearance	White to light brown powder	[2]
Melting Point	50-60 °C	[2][3]
SMILES String	[Cl-].CCCCCCCCC-- INVALID-LINK--(C)Cc1cccc1	[3]
InChI Key	TTZLKXKJIMOHG- UHFFFAOYSA-M	[3]

Molecular Structure Diagram

The following diagram illustrates the chemical structure of **Benzyldimethyldecylammonium chloride**, highlighting its core components.

Caption: Molecular structure of **Benzyldimethyldecylammonium chloride**.

Synthesis and Mechanism of Action

General Synthesis Protocol

Benzyldimethyldecylammonium chloride is typically synthesized via the quaternization of a tertiary amine, N,N-dimethyldecylamine, with benzyl chloride. This is a type of nucleophilic substitution reaction.[4][5] The general workflow for this synthesis is outlined below.



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Caption: General workflow for the synthesis of BDDAC.

Antimicrobial Mechanism of Action

The primary mechanism of antimicrobial action for quaternary ammonium compounds like BDDAC involves the disruption of microbial cell membranes.[2] The positively charged cationic head adsorbs to the negatively charged microbial cell surface, while the hydrophobic tail penetrates the lipid bilayer, leading to a loss of membrane integrity, leakage of essential cytoplasmic contents, and ultimately, cell death.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chemimpex.com [chemimpex.com]
- 3. ≥97.0% (AT), powder | Sigma-Aldrich [sigmaaldrich.com]
- 4. CN1267405C - The method for preparing alkyl dimethyl benzyl ammonium chloride - Google Patents [patents.google.com]
- 5. data.epo.org [data.epo.org]
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